

Synthesis of Bis(4-methylphenyl)iodonium Hexafluorophosphate: A Technical Guide

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Compound of Interest

Compound Name:	<i>Bis(4-methylphenyl)iodonium hexafluorophosphate</i>
Cat. No.:	B1282945

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Introduction

Bis(4-methylphenyl)iodonium hexafluorophosphate is a diaryliodonium salt that serves as a versatile reagent in organic synthesis, most notably as a photoinitiator in polymerization processes and as an arylating agent.^[1] Diaryliodonium salts are hypervalent iodine compounds characterized by two aryl groups attached to an iodine atom, rendering them effective electrophilic arylating agents.^{[2][3][4]} This technical guide provides an in-depth overview of the synthesis of **bis(4-methylphenyl)iodonium hexafluorophosphate**, designed for researchers, scientists, and professionals in drug development. The document outlines detailed experimental protocols, presents quantitative data in a structured format, and includes diagrams to illustrate the synthesis workflow.

Chemical Properties

Property	Value
CAS Number	60565-88-0 ^{[5][6][7]}
Molecular Formula	C14H14F6IP ^[5]
Molecular Weight	454.13 g/mol ^{[5][6]}
Appearance	Solid ^[8]
Synonyms	Bis(p-tolyl)iodonium hexafluorophosphate ^{[6][8]}

Synthesis Pathway

The synthesis of **bis(4-methylphenyl)iodonium hexafluorophosphate** can be achieved through a two-step process. The first step involves the formation of an intermediate, bis(4-methylphenyl)iodonium p-toluenesulfonate, from toluene, iodine, and p-toluenesulfonic acid using hydrogen peroxide as an oxidant. The second step is a salt metathesis reaction where the p-toluenesulfonate intermediate is treated with a saturated solution of potassium hexafluorophosphate to yield the final product.[\[5\]](#)

Figure 1: Synthesis Pathway of Bis(4-methylphenyl)iodonium Hexafluorophosphate

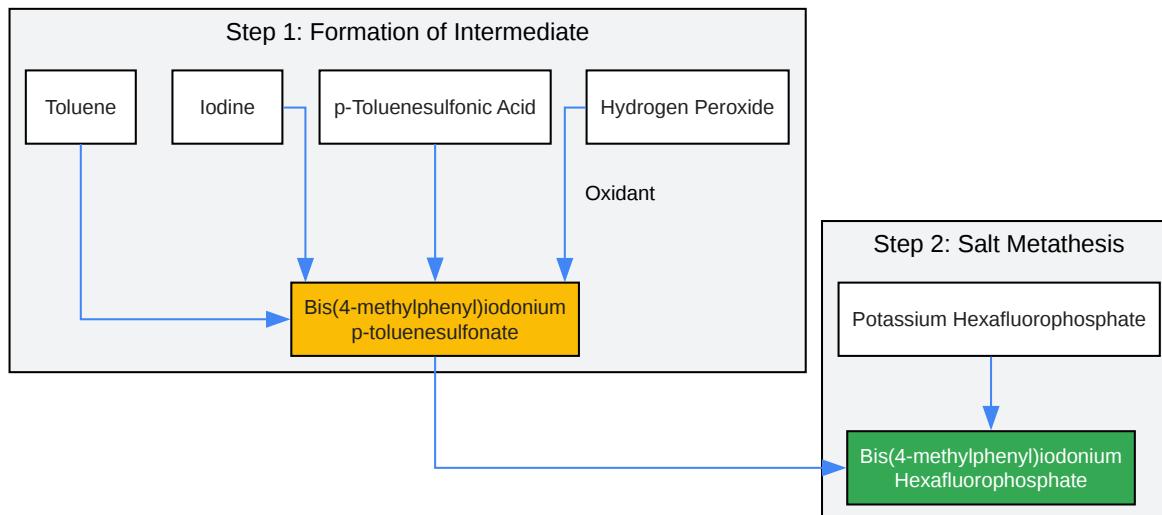
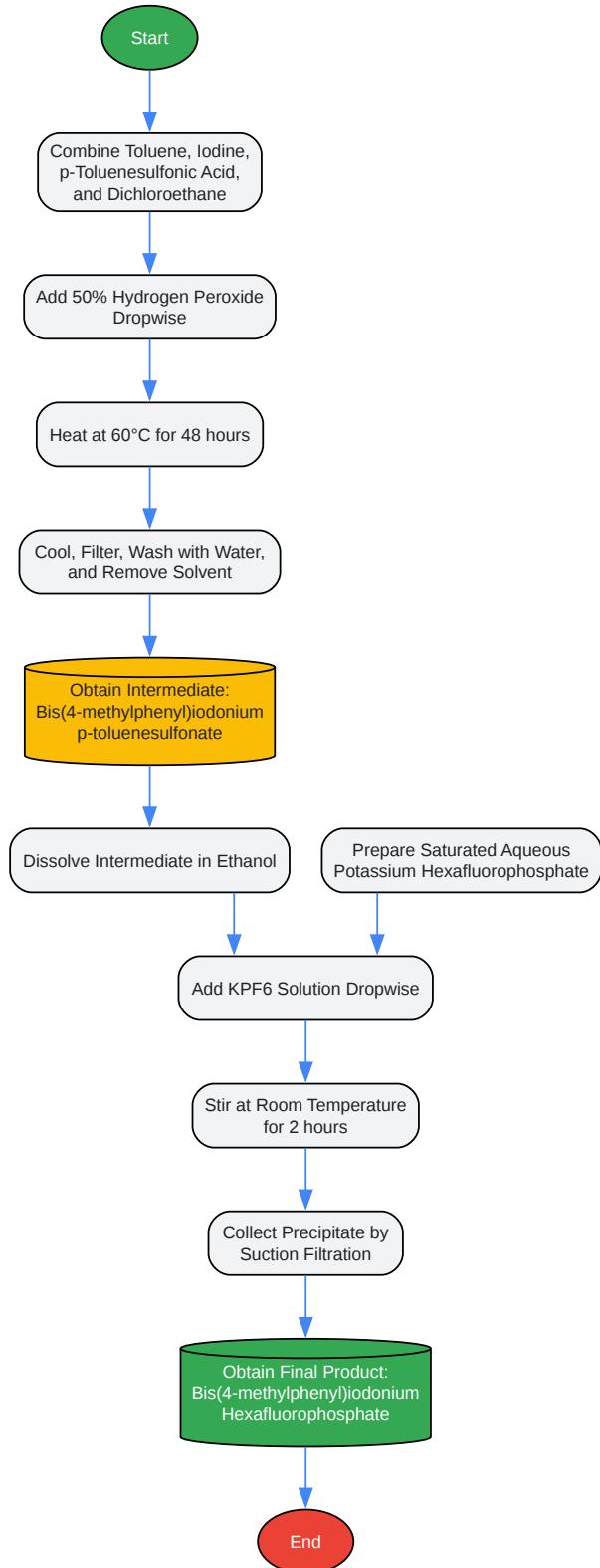


Figure 2: Experimental Workflow for the Synthesis

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